Navigating the Safety Landscape of Neopentyl Methacrylate: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*Neopentyl methacrylate*
CAS No.:	*2397-76-4*
Cat. No.:	*B1221761*

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Neopentyl methacrylate is a versatile monomer utilized in the synthesis of specialty polymers and resins, finding applications in various fields, including the development of advanced materials for the pharmaceutical and biomedical industries. A thorough understanding of its health and safety profile is paramount for ensuring the well-being of laboratory personnel and the integrity of research. This technical guide provides a comprehensive overview of the health and safety considerations for handling **neopentyl methacrylate**, including its toxicological properties, recommended handling procedures, and emergency measures.

Physicochemical and GHS Hazard Information

A clear understanding of the fundamental properties and hazard classifications of a chemical is the foundation of safe handling. **Neopentyl methacrylate** is a colorless liquid with a molecular weight of 156.22 g/mol .[1] It is classified under the Globally Harmonized System (GHS) as a flammable liquid and a skin sensitizer.

Table 1: Physicochemical Properties of **Neopentyl Methacrylate**

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Property	Value	Reference
CAS Number	2397-76-4	[1]
Molecular Formula	$C_9H_{16}O_2$	[1]
Molecular Weight	156.22 g/mol	[1]
Appearance	Colorless liquid	[2]
Boiling Point	65 °C @ 19.5 Torr	[3]
Density	0.8697 g/cm³ @ 26 °C	[3]
Flash Point	53.9 °C	[3]
Vapor Pressure	0.923 mmHg @ 25 °C	

Table 2: GHS Hazard Classification of **Neopentyl Methacrylate**

Hazard Class	Hazard Statement	GHS Code
Flammable liquids (Category 3)	Flammable liquid and vapor	H226[1]
Skin sensitization (Category 1)	May cause an allergic skin reaction	H317[1]

Toxicological Profile

While specific quantitative toxicity data such as LD50 (median lethal dose) and LC50 (median lethal concentration) for **neopentyl methacrylate** are not readily available in the public domain, the toxicological properties of other methacrylate esters provide valuable insights into its potential hazards. The primary toxicological concerns associated with methacrylates are skin sensitization and irritation.

Acute Toxicity

Detailed acute toxicity studies for **neopentyl methacrylate** have not been thoroughly investigated.[2] For a related compound, propoxylated neopentyl glycol diacrylate, the dermal

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LD50 in rabbits is reported to be greater than 5,000 mg/kg, indicating it is practically nontoxic by dermal exposure.[4] However, the absence of data for **neopentyl methacrylate** necessitates a cautious approach, treating it as a substance with potential for acute toxicity.

Skin and Eye Irritation

Neopentyl methacrylate is classified as causing skin irritation.[2] Direct contact may lead to redness, itching, and inflammation. While specific eye irritation data for **neopentyl methacrylate** is not available, other methacrylates are known to cause eye irritation.[5] Therefore, it is prudent to handle this chemical with appropriate eye protection to prevent potential irritation or damage.

Skin Sensitization

Neopentyl methacrylate is classified as a skin sensitizer, meaning that repeated or prolonged contact can lead to an allergic reaction.[1] Most methacrylate esters are considered to have the potential to cause skin sensitization.[6] Once an individual is sensitized, subsequent exposure, even to small amounts, can trigger a more severe skin reaction.

Experimental Protocols for Safety Assessment

The safety assessment of chemicals like **neopentyl methacrylate** typically follows standardized guidelines established by organizations such as the Organisation for Economic Co-operation and Development (OECD). These protocols ensure the reliability and comparability of data.

Skin Irritation/Corrosion (OECD Guideline 404)

This test evaluates the potential of a substance to cause reversible inflammatory changes to the skin. A single dose of the test substance is applied to the skin of a test animal, typically a rabbit. The site is observed for signs of erythema (redness) and edema (swelling) at specified intervals.

Eye Irritation/Corrosion (OECD Guideline 405)

This guideline is used to assess the potential of a substance to produce irritation or damage to the eye. A single dose of the substance is applied to the conjunctival sac of one eye of an

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animal, usually a rabbit. The eye is then examined for lesions of the cornea, iris, and conjunctiva at specific time points.

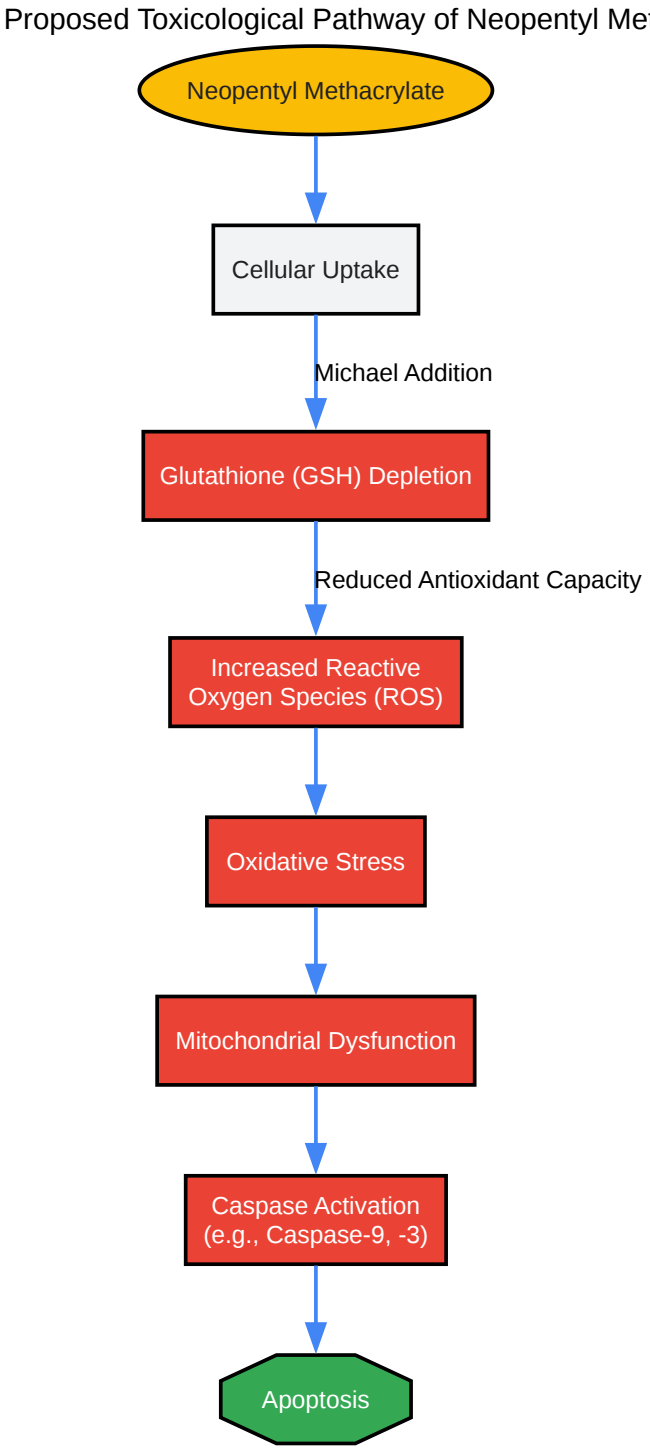
Skin Sensitization (OECD Guideline 429: Local Lymph Node Assay - LLNA)

The LLNA is the preferred method for testing the skin sensitization potential of a chemical. It measures the proliferation of lymphocytes in the lymph nodes draining the site of application of the test substance on mice. An increase in lymphocyte proliferation above a certain threshold indicates that the substance is a skin sensitizer.

Toxicological Signaling Pathways

The toxicity of methacrylate monomers is often linked to their ability to induce oxidative stress and deplete intracellular antioxidants. The primary mechanism involves the depletion of glutathione (GSH), a critical antioxidant, leading to an increase in reactive oxygen species (ROS). This oxidative stress can trigger a cascade of cellular events, including inflammation and apoptosis (programmed cell death), often through the mitochondrial-dependent intrinsic caspase pathway.[7]

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Caption: Proposed mechanism of **neopentyl methacrylate**-induced cytotoxicity.

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Occupational Exposure and Safe Handling

Due to the lack of specific occupational exposure limits (OELs) for **neopentyl methacrylate**, it is essential to adhere to stringent safety protocols to minimize exposure. The principles of good industrial hygiene and the OELs for related methacrylates should be followed.

Table 3: Occupational Exposure Limits for Related Methacrylates

Substance	Agency	TWA (8-hour)	STEL (15-minute)
Methyl Methacrylate	OSHA (PEL)	100 ppm	-
Methyl Methacrylate	NIOSH (REL)	100 ppm	-
Methyl Methacrylate	ACGIH (TLV)	50 ppm	100 ppm

PEL: Permissible Exposure Limit; REL: Recommended Exposure Limit; TLV: Threshold Limit Value; TWA: Time-Weighted Average; STEL: Short-Term Exposure Limit.

Engineering Controls

- Ventilation: All work with **neopentyl methacrylate** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize the inhalation of vapors.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield should be worn to protect against splashes.
- Hand Protection: Chemically resistant gloves (e.g., butyl rubber, nitrile rubber) should be worn. Gloves should be inspected before each use and replaced if damaged.
- Skin and Body Protection: A lab coat or chemical-resistant apron should be worn. In situations with a higher risk of splashing, additional protective clothing may be necessary.

Handling and Storage

- Handling: Avoid direct contact with skin, eyes, and clothing. Avoid breathing vapors or mists. Keep away from heat, sparks, and open flames.

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- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area. Keep away from sources of ignition and incompatible materials such as oxidizing agents, acids, and bases.

First Aid and Emergency Procedures

In the event of exposure or a spill, immediate and appropriate action is crucial.

Table 4: First Aid Measures for **Neopentyl Methacrylate** Exposure

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing and shoes. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation or a rash develops.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Accidental Release Measures

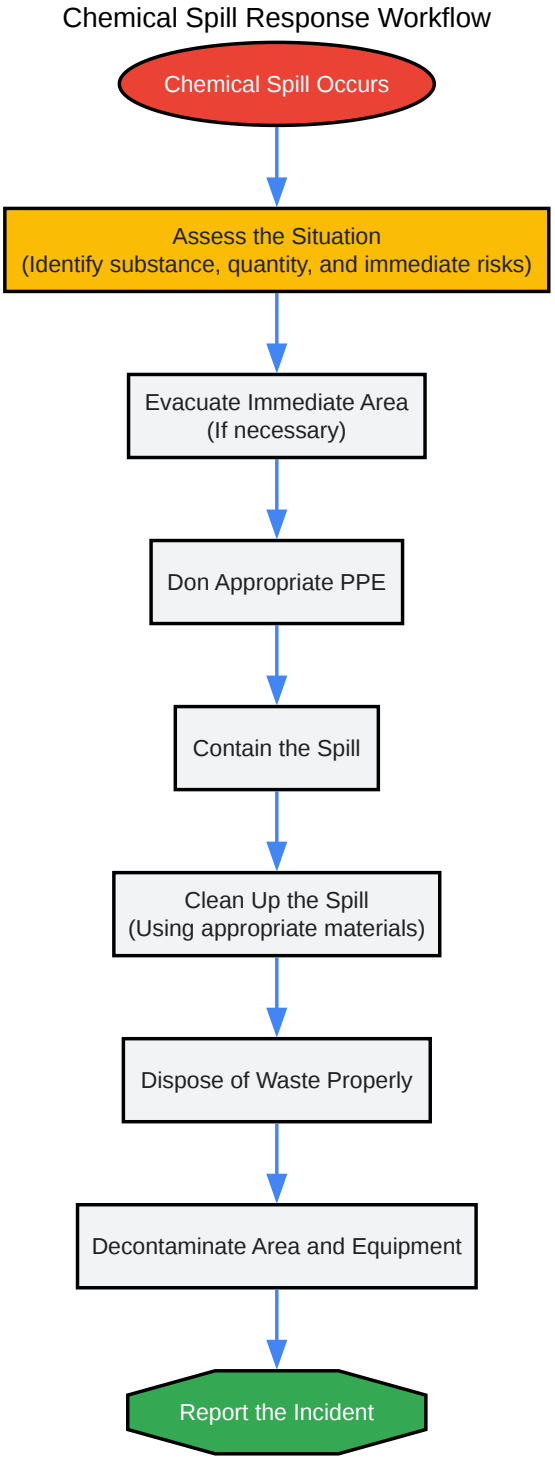
- Small Spills: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.

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- Large Spills: Evacuate the area. Wear appropriate PPE. Contain the spill to prevent it from entering drains or waterways. Use non-sparking tools to collect the material.

The following workflow outlines the general procedure for responding to a chemical spill.

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Caption: General workflow for responding to a chemical spill.

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Conclusion

While **neopentyl methacrylate** is a valuable monomer in polymer synthesis, its handling requires a comprehensive understanding of its potential hazards, particularly its flammability and skin-sensitizing properties. Although specific toxicological data for this compound is limited, information from related methacrylate esters underscores the importance of minimizing exposure through engineering controls, appropriate personal protective equipment, and safe work practices. By adhering to the guidelines outlined in this technical guide, researchers, scientists, and drug development professionals can work safely with **neopentyl methacrylate**, fostering a secure and productive research environment.

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References

- 1. Neopentyl methacrylate | C9H16O2 | CID 142759 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scipoly.com [scipoly.com]
- 3. echemi.com [echemi.com]
- 4. scipoly.com [scipoly.com]
- 5. Final report of the safety assessment of methacrylate ester monomers used in nail enhancement products - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Methacrylates and Skin Sensitization | Learn Safe Practices — Methacrylate Producers Association, Inc. [mpausa.org]
- 7. Cytotoxicity and Apoptotic Mechanism of 2-Hydroxyethyl Methacrylate via Genotoxicity and the Mitochondrial-Dependent In… [ouci.dntb.gov.ua]
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